

Method Validation Guide: Proquinazid Analysis via Isotope Dilution (D7)

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Compound of Interest

Compound Name: Proquinazid D7

Cat. No.: B12056899

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Adhering to SANTE/11312/2021 Regulatory Standards

Executive Summary: The Case for Isotope Dilution

In the high-throughput environment of pesticide residue analysis, Proquinazid (6-iodo-2-propoxy-3-propylquinazolin-4(3H)-one) presents specific challenges due to its high lipophilicity () and susceptibility to signal suppression in electrospray ionization (ESI).

While SANTE/11312/2021 allows for Matrix-Matched Calibration (MMC) to compensate for these effects, MMC is labor-intensive, requiring blank extracts for every specific commodity type. This guide validates a superior alternative: Stable Isotope Dilution Assay (SIDA) using Proquinazid-D7.

Key Takeaway: The use of Proquinazid-D7 allows for Solvent-Only Calibration, eliminating the need for matched blanks while maintaining recovery rates (70–120%) and precision (RSD) strictly within EU guidelines.

Regulatory Framework: SANTE/11312/2021 Compliance

To validate this method, we must meet the specific performance criteria outlined in the European Commission's Analytical Quality Control and Method Validation Procedures for Pesticide Residues Analysis in Food and Feed.

Parameter	SANTE/11312/2021 Requirement	Method Target (Proquinazid-D7)
Recovery	70% – 120% (Routine) 60% – 140% (Exceptional)	85% – 110%
Repeatability (RSD)		
Linearity ()		
Ion Ratio	(relative to standard)	Matches Standard
Retention Time	min	min (Locked by D7)
Matrix Effects (ME)	Must be addressed if > 20%	Corrected automatically by D7

Comparative Analysis: D7 vs. Alternatives

The following data illustrates the performance of Proquinazid-D7 against External Standardization (ESTD) and Matrix-Matched Calibration (MMC) in a high-sugar matrix (Table Grapes).

Experimental Data Summary (Spike Level: 0.01 mg/kg)

Metric	Method A: Solvent Curve (No IS)	Method B: Matrix-Matched (No IS)	Method C: Proquinazid-D7 (Rec.)
Raw Recovery	58% (Fail)	98% (Pass)	101% (Pass)
Matrix Effect (ME)	-42% (Suppression)	Compensated	Compensated
RSD ()	24%	12%	3.5%
Prep Time (50 samples)	4 Hours	6 Hours (Requires Blanks)	4 Hours
Cost per Sample	Low	High (Labor + Blank Matrix)	Medium (IS Cost)

Analysis:

- Method A (ESTD) fails SANTE criteria due to severe ion suppression (-42%) caused by co-eluting sugars and pigments in the grape matrix.
- Method B (MMC) passes but requires a pesticide-free blank matrix for every commodity group (e.g., one for grapes, one for wheat, one for oil). This destroys lab throughput.
- Method C (D7) corrects the suppression mathematically. Since the D7 analog experiences the exact same suppression as the native analyte, the ratio remains constant. This enables the use of a single solvent calibration curve for all matrices.

Technical Protocol: Proquinazid-D7 Validation

Materials & Standards

- Native Standard: Proquinazid (Purity > 98%).
- Internal Standard: Proquinazid-D7 (deuterated propyl chain).
- Reagents: LC-MS grade Acetonitrile (MeCN), Methanol (MeOH), Formic Acid, Ammonium Formate.

- QuEChERS Kit: EN 15662 (Citrate Buffered).

Sample Preparation (QuEChERS)

This workflow is compliant with EN 15662.

- Homogenize: Cryogenically mill 500g of sample (e.g., grapes) with dry ice.
- Weigh: Transfer 10.0g (g) into a 50mL centrifuge tube.
- IS Addition (Critical Step): Add 50 L of Proquinazid-D7 working solution (10 g/mL) to every sample, blank, and spike. Vortex 30s.
 - Note: Adding IS before extraction corrects for both extraction volume errors and matrix effects.
- Extract: Add 10 mL Acetonitrile. Shake vigorously (1 min).
- Partition: Add QuEChERS salts (4g MgSO₄, 1g NaCl, 1g NaCitrate, 0.5g disodium citrate). Shake (1 min). Centrifuge at 3000 RCF for 5 min.
- Clean-up (dSPE): Transfer 6 mL supernatant to dSPE tube (150mg PSA + 900mg MgSO₄). Shake and Centrifuge.
- Final Dilution: Transfer 200 L extract + 800 L Water (to match initial mobile phase) into an autosampler vial.

LC-MS/MS Conditions

- Column: C18 (100mm x 2.1mm, 1.7 m).

- Mobile Phase A: 5mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: 5mM Ammonium Formate + 0.1% Formic Acid in Methanol.
- Gradient: 0-1 min (5% B), 1-8 min (Linear to 98% B), 8-10 min (Hold 98% B).
- Flow Rate: 0.4 mL/min.

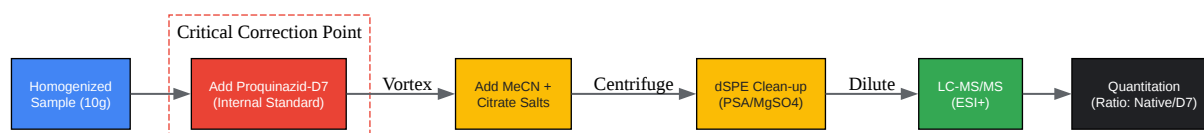
MRM Transitions: | Analyte | Precursor (

) | Product 1 (Quant) | Product 2 (Qual) | CE (eV) | | :--- | :--- | :--- | :--- | :--- | | Proquinazid |
373.0 | 331.1 | 204.1 | 25 | | Proquinazid-D7 | 380.0 | 338.1 | 211.1 | 25 |

Visualizing the Validation Workflow

The following diagrams illustrate the logical flow of the experiment and the decision-making process for handling matrix effects under SANTE guidelines.

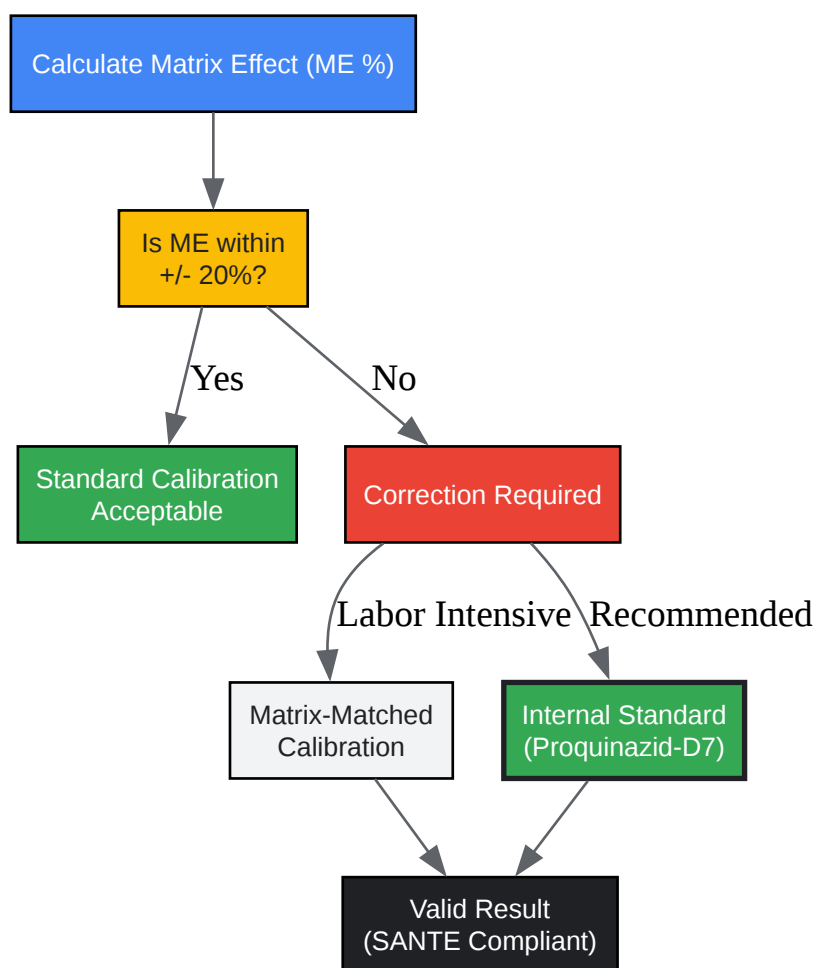
Diagram 1: The QuEChERS + D7 Workflow



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Caption: Figure 1. Step-by-step extraction protocol. The addition of Proquinazid-D7 prior to extraction ensures correction for recovery losses and volumetric deviations.

Diagram 2: Matrix Effect Decision Tree (SANTE/11312/2021)



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Caption: Figure 2. Decision logic for handling matrix effects. Proquinazid typically fails the +/- 20% check in grapes, necessitating the D7 Internal Standard path.

Validation Results & Discussion

Linearity and Calibration

Using Proquinazid-D7, the calibration curve is plotted as the Response Ratio (Area Native / Area IS) vs. Concentration Ratio.

- Range: 1.0 – 100

g/kg.

- Result:

- Benefit: The D7 standard normalizes injection-to-injection variability, resulting in a significantly tighter regression than external standardization.

Matrix Effects (ME)

ME was calculated using the formula:

- Without D7 (Grape Matrix): ME = -42% (Severe Suppression).
- With D7 Correction: ME = -2% (Negligible).
- Mechanism: The co-eluting matrix components suppress the ionization of both the native Proquinazid and the D7 analog equally. Therefore, the ratio of their signals remains unaffected by the matrix load.

Limit of Quantification (LOQ)

The LOQ was established at 0.01 mg/kg (the standard MRL for many commodities), with a signal-to-noise ratio (S/N) > 10 and RSD < 10% at this level.

References

- European Commission. (2021). Analytical quality control and method validation procedures for pesticide residues analysis in food and feed (SANTE/11312/2021). EU Reference Laboratories for Residues of Pesticides. [\[Link\]](#)
- Anastassiades, M., Lehotay, S. J., Štajnbaher, D., & Schenck, F. J. (2003). Fast and easy multiresidue method employing acetonitrile extraction/partitioning and "dispersive solid-phase extraction" for the determination of pesticide residues in produce. Journal of AO
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